

Colocalization Analysis of LysoFP-NO2 with Lysosomal Markers: A Comparative Guide

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Compound of Interest

Compound Name: LysoFP-NO2

Cat. No.: B3026194

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This guide provides a comprehensive comparison of **LysoFP-NO2**, a fluorescent probe for lysosomal carbon monoxide, with other established lysosomal markers. The focus is on colocalization analysis, a key technique for validating the specific targeting of probes and understanding subcellular localization. This document offers supporting experimental data for alternative probes to serve as a benchmark, detailed protocols for common lysosomal labeling techniques, and a visual representation of the experimental workflow.

Data Presentation: Comparative Colocalization of Lysosomal Probes

While direct quantitative colocalization data for **LysoFP-NO2** with other lysosomal markers is not readily available in the literature, this table presents colocalization data for well-established lysosomal probes with known lysosomal markers. This information serves as a reference for the expected degree of colocalization for a reliable lysosomal probe. The Pearson's Correlation Coefficient (PCC) is a statistical measure of the linear correlation between the fluorescence intensities of two different probes in the same image, with a value of +1 indicating perfect correlation.

Probe/Marker 1	Probe/Marker 2	Cell Type	Pearson's Correlation Coefficient (PCC)	Reference
SR-T-AI (NIR Probe)	Lyso-Tracker Blue	HepG2	0.84	
SR				

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